

4-Hydroxy-5-methylisophthalic Acid: Safe Handling & Disposal Protocol

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Compound of Interest

Compound Name:	4-Hydroxy-5-methylisophthalic acid
CAS No.:	4365-31-5
Cat. No.:	B175720

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Executive Summary

Immediate Action Required: **4-Hydroxy-5-methylisophthalic acid** (CAS: 4365-31-5) is a substituted aromatic acid possessing both phenolic and carboxylic acid functionalities. It poses risks of severe eye irritation (H319) and respiratory tract irritation (H335).

Core Disposal Directive: Do NOT dispose of this compound down the drain. Despite its acidity, the aromatic ring structure resists rapid biodegradation in standard municipal water treatment. All waste must be collected for high-temperature incineration via a licensed hazardous waste contractor.

Chemical Profile & Hazard Identification

Understanding the molecular structure is the first step in safe disposal. The presence of the phenolic hydroxyl group at the 4-position increases the compound's reactivity toward oxidizing agents compared to unsubstituted isophthalic acid.

Property	Specification	Operational Implication
Chemical Name	4-Hydroxy-5-methylisophthalic acid	Labeling requirement
CAS Number	4365-31-5	Unique identifier for waste manifests
Molecular Formula	C ₉ H ₈ O ₅	Carbon-rich; suitable for incineration
Physical State	Solid (White to off-white powder)	Dust inhalation risk; requires N95/P100 mask
Acidity (pKa)	~3.5 - 4.5 (Carboxylic groups)	Corrosive to mucous membranes; lowers pH of waste streams
Key Hazards	Irritant (Skin/Eye/Lung)	H315, H319, H335
Incompatibilities	Strong Oxidizers, Strong Bases	Risk of exothermic reaction

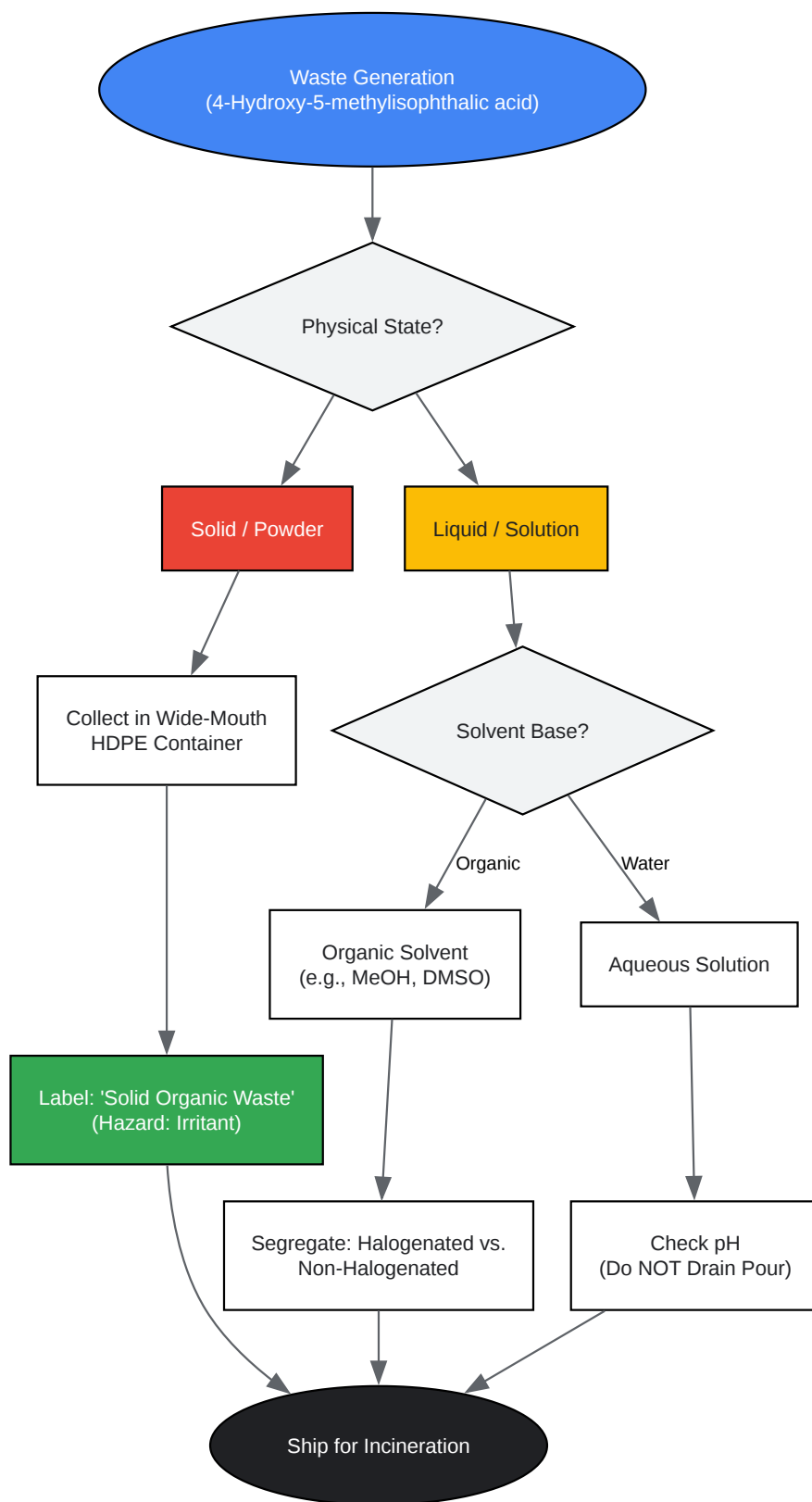
Personal Protective Equipment (PPE) Matrix

Rationale: Standard latex gloves are often insufficient for phenolic compounds, which can permeate rapidly.

- Hand Protection: Nitrile Rubber gloves (minimum thickness 0.11 mm). Double-gloving is recommended during spill cleanup.
- Eye Protection: Chemical safety goggles (ANSI Z87.1 compliant). Safety glasses are insufficient due to the risk of fine dust generation.
- Respiratory Protection: If handling >10g of powder outside a fume hood, use a NIOSH-approved N95 particulate respirator.
- Body Protection: Standard laboratory coat; closed-toe shoes.

Disposal Decision Logic

The following workflow illustrates the decision-making process for segregating **4-Hydroxy-5-methylisophthalic acid** waste.



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Figure 1: Decision logic for segregating waste streams based on physical state and solvent matrix.

Detailed Disposal Protocols

Scenario A: Solid Waste (Pure Compound)

Causality: Solid organic acids can create localized high-acidity zones if wetted. They must be isolated to prevent accidental reaction with incompatible waste (e.g., oxidizers).

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk.
- Transfer: Transfer the solid using a chemically resistant spatula. Avoid generating dust.^{[1][2]}
^{[3][4]}
- Labeling: Affix a hazardous waste label.
 - Constituents: "**4-Hydroxy-5-methylisophthalic acid**".^{[5][6][7]}
 - Hazard Checkbox: "Irritant".
- Storage: Store in the "Solid Organic Waste" satellite accumulation area until pickup.

Scenario B: Aqueous Solutions & Elementary Neutralization

Regulatory Insight: Under US EPA RCRA guidelines, "Elementary Neutralization" is permitted in some contexts, but for this specific aromatic compound, neutralization for drain disposal is discouraged due to aquatic toxicity concerns of phenol derivatives.

- Collection: Collect aqueous solutions in a carboy designated for "Aqueous Organic Waste."
- pH Adjustment (For Stability Only): If the solution is highly acidic (pH < 2), it is classified as Characteristic Waste D002. You may carefully adjust the pH to 5–9 using dilute Sodium Hydroxide (NaOH) to reduce corrosion risks to the storage container.

- Warning: This reaction is exothermic. Add base slowly with stirring.
- Disposal: Cap tightly and tag for incineration.

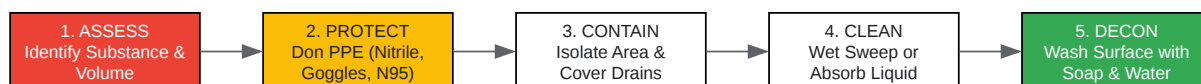
Scenario C: Organic Solvent Mixtures

Causality: This compound is often used in organic synthesis with solvents like Methanol or DMSO.

- Segregation: Determine if the solvent is Halogenated (e.g., DCM) or Non-Halogenated (e.g., Methanol).
- Bulking: Pour into the appropriate solvent waste carboy.
- Compatibility Check: Ensure the waste carboy does not contain strong oxidizers (e.g., Nitric Acid waste), as the phenolic moiety in 4-H-5-MIPA can react vigorously.

Emergency Spill Response

In the event of a spill, speed and containment are critical to prevent migration into floor drains.



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Figure 2: Five-step emergency response protocol for laboratory spills.

Specific Cleanup Steps:

- Powder Spills: Do not dry sweep, as this generates irritant dust. Cover the powder with a damp paper towel or use a HEPA-filtered vacuum if available. Scoop the damp material into a waste container.[4]
- Liquid Spills: Cover with an inert absorbent (vermiculite or clay). Do not use combustible materials like sawdust if the solvent is flammable.

- Decontamination: Wipe the surface with a mild detergent solution. The phenol group can leave a residue; a second wipe with 70% ethanol may be required for final cleaning.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 228512, **4-Hydroxy-5-methylisophthalic acid**. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (2025). Resource Conservation and Recovery Act (RCRA) Orientation Manual: Hazardous Waste Disposal. Retrieved from [[Link](#)]

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